

# Diacetone Alcohol: A Comprehensive Technical Guide to Laboratory Health and Safety

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## Compound of Interest

Compound Name: *Diacetone alcohol*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential health and safety information for the handling and use of **diacetone alcohol** in a laboratory setting. The following sections detail the physical and chemical properties, toxicological data, exposure limits, handling and storage procedures, emergency protocols, and relevant experimental guidelines to ensure a safe research environment.

## Chemical and Physical Properties

**Diacetone alcohol** (DAA), also known as 4-hydroxy-4-methyl-2-pentanone, is a colorless liquid with a faint, minty odor. It is an oxygenated solvent containing both a ketone and an alcohol functional group.<sup>[1][2]</sup>

Property	Value	References
CAS Number	123-42-2	[3]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub>	[3]
Molecular Weight	116.16 g/mol	[4]
Boiling Point	168.5°C (335.3°F)	[1]
Melting Point	-47°C (-52.6°F)	[5][6]
Flash Point	61 - 64°C (142 - 147°F) [Closed Cup]	[7]
Autoignition Temperature	643°C (1189.4°F)	[7]
Lower Explosive Limit (LEL)	1.8%	[6][7]
Upper Explosive Limit (UEL)	6.9%	[6][7]
Vapor Pressure	1 mmHg at 20°C	[5][6]
Solubility	Miscible with water, alcohol, and ether.	[5][8]
Appearance	Colorless liquid	[5][9][10]
Odor	Faint, pleasant, minty odor	[5][8][10]

## Toxicological Data and Health Hazards

**Diacetone alcohol** is classified as a hazardous substance and poses several health risks upon exposure. It is a combustible liquid that can cause serious eye irritation and may cause respiratory irritation.[7] There is also evidence to suggest it is suspected of damaging an unborn child.[7]

Acute Toxicity:

Route	Species	Value	References
Oral LD50	Rat	2520 mg/kg	[11][12]
Oral LD50	Rat	3002 mg/kg	[7]
Oral LD50	Rat	4000 mg/kg	[10]
Dermal LD50	Rabbit	13,750 mg/kg	[13]
Dermal LD50	Rabbit	14.5 ml/kg	[11]
Inhalation LC0	Rat	> 7.6 mg/l (4 hours)	[11][13]

#### Primary Health Effects:

- **Eye Irritation:** Causes serious eye irritation, which can be reversible within 21 days.[7]  
Symptoms include redness and pain.[7]
- **Respiratory Irritation:** May cause respiratory tract irritation, leading to coughing, sore throat, dizziness, and headache.[7]
- **Central Nervous System (CNS) Depression:** Inhalation of high concentrations can have a narcotic effect, causing symptoms such as dizziness, headache, and lightheadedness.[9][14]
- **Skin Irritation:** Not classified as a primary skin irritant, but prolonged or repeated contact may cause local irritation, redness, and dry skin.[7][9]
- **Reproductive Toxicity:** Suspected of damaging the unborn child.[7][13]
- **Organ Damage:** May cause damage to the liver and kidneys with chronic exposure.[9][14][15]

## Occupational Exposure Limits

To minimize the risk of adverse health effects, several organizations have established occupational exposure limits for **diacetone alcohol**.

Organization	Limit	Value
OSHA (PEL)	8-hour Time-Weighted Average (TWA)	50 ppm (240 mg/m <sup>3</sup> )[6][9][10][16]
NIOSH (REL)	10-hour Time-Weighted Average (TWA)	50 ppm (240 mg/m <sup>3</sup> )[9][10]
ACGIH (TLV)	8-hour Time-Weighted Average (TWA)	50 ppm (238 mg/m <sup>3</sup> )[9][10]
IDLH	Immediately Dangerous to Life or Health	1,800 ppm[10]

## Safe Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[7][17]
- Avoid breathing vapors, mists, or aerosols.[7][17]
- Prevent contact with eyes, skin, and clothing.[7]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][17]
- Use non-sparking tools and take precautionary measures against static discharge.[18]
- Ground and bond containers and receiving equipment.[7]
- Wear appropriate personal protective equipment (PPE).[7][17]

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep containers tightly closed.[7][17]

- Store locked up.[7][17]
- Keep away from incompatible materials such as strong oxidizing agents and strong alkalis.  
[5]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **diacetone alcohol**:

- Eye Protection: Tightly fitting safety goggles or a face shield.[7]
- Hand Protection: Solvent-resistant gloves (e.g., Butyl rubber, Viton®).[9]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[4][7]
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved organic vapor respirator should be used.[7]

## First Aid and Emergency Procedures

In the event of exposure or a spill, follow these procedures:

First Aid Measures:

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[7] If breathing is difficult, administer oxygen.[7] Seek medical attention if the person feels unwell.  
[7]
- Eye Contact: Immediately rinse cautiously with water for several minutes.[7] Remove contact lenses if present and easy to do so.[7] Continue rinsing for at least 15 minutes.[7] If eye irritation persists, get medical advice.[7]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[9]
- Ingestion: Do NOT induce vomiting.[17] Rinse the mouth with water.[17] Call a poison center or doctor if you feel unwell.[17]

### Spill Response:

- Eliminate all ignition sources.[7]
- Ventilate the area.[17]
- Wear appropriate personal protective equipment.[7]
- Contain the spill using an inert absorbent material (e.g., sand, earth, vermiculite).[7][14]
- Collect the absorbed material into a suitable container for disposal.[7]
- Do not flush into sewers or waterways.[9]

## Disposal

Dispose of **diacetone alcohol** and contaminated materials in accordance with local, regional, and national regulations.[7] It may be necessary to dispose of it as hazardous waste.[9]

## Experimental Protocols

The toxicological data for **diacetone alcohol** is often generated using standardized testing guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key acute toxicity studies.

### OECD Test Guideline 401: Acute Oral Toxicity

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animal: Typically the rat.[15]
- Methodology:
  - Animals are fasted prior to administration of the substance.[15]
  - The test substance is administered in a single dose by gavage.[15]
  - Several dose levels are used with a group of animals at each level.[15]

- Animals are observed for at least 14 days for signs of toxicity and mortality.[\[15\]](#)
- Body weight is recorded weekly.[\[15\]](#)
- A gross necropsy is performed on all animals at the end of the study.[\[15\]](#)
- The LD50 is calculated from the mortality data.

#### OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animal: Typically the albino rabbit.[\[9\]](#)
- Methodology:
  - A small area of the animal's fur is clipped.[\[10\]](#)
  - The test substance is applied to a small patch of skin (approximately 6 cm<sup>2</sup>).[\[7\]](#)
  - The treated area is covered with a gauze patch.[\[7\]](#)
  - The patch is removed after a 4-hour exposure period.[\[7\]](#)
  - The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[14\]](#)
  - The skin reactions are scored and classified.[\[10\]](#)

#### OECD Test Guideline 405: Acute Eye Irritation/Corrosion

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Test Animal: Typically the albino rabbit.[\[3\]](#)[\[13\]](#)
- Methodology:
  - A single dose of the test substance is applied into the conjunctival sac of one eye.[\[3\]](#)[\[5\]](#)

- The other eye remains untreated and serves as a control.[3][5]
- The eyes are examined at 1, 24, 48, and 72 hours after application.[13]
- Lesions of the cornea, iris, and conjunctiva are scored to assess the degree of irritation. [13]
- The reversibility of the ocular effects is also evaluated.[13]

## Visualized Workflows

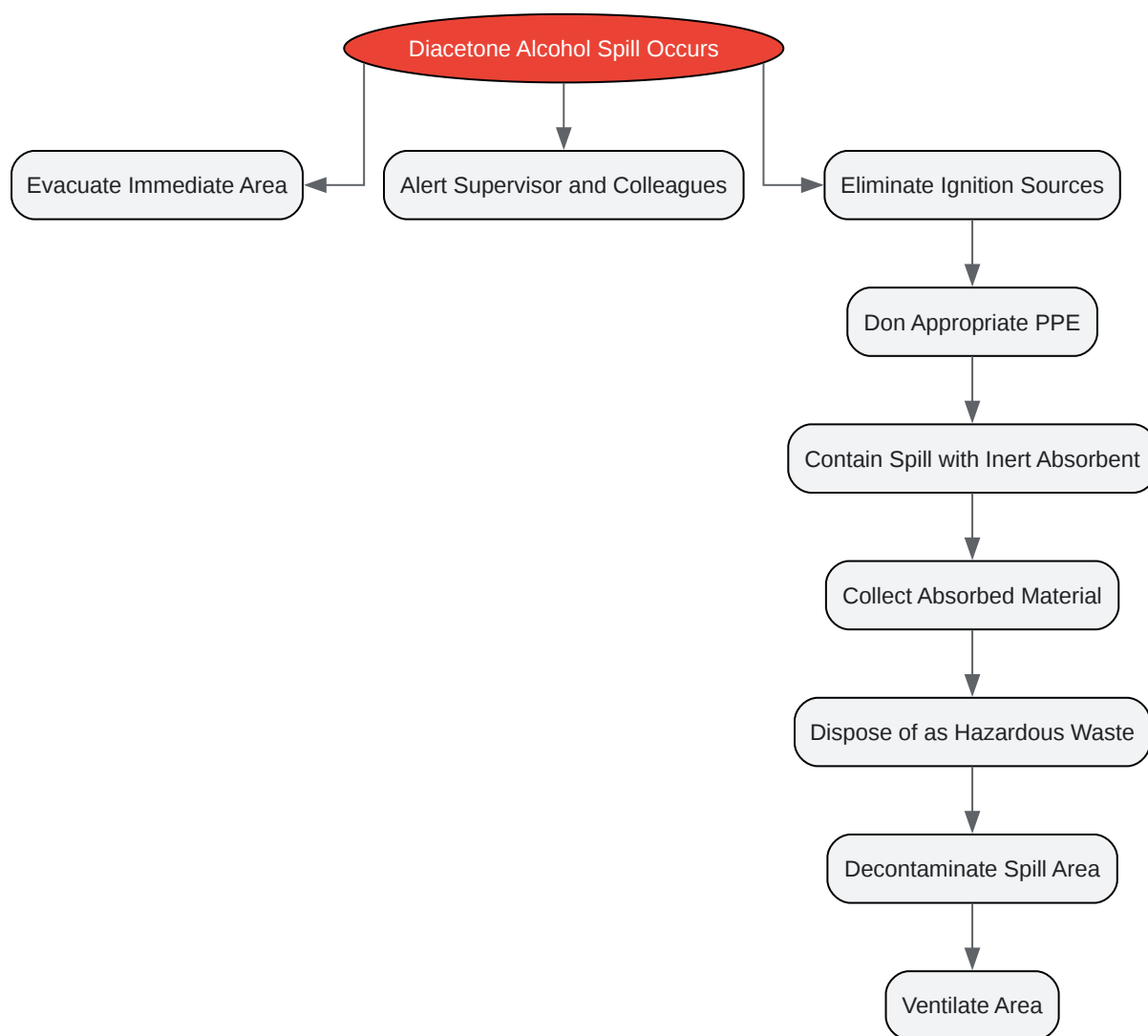
To further enhance safety and understanding, the following diagrams illustrate key laboratory workflows related to **diacetone alcohol**.



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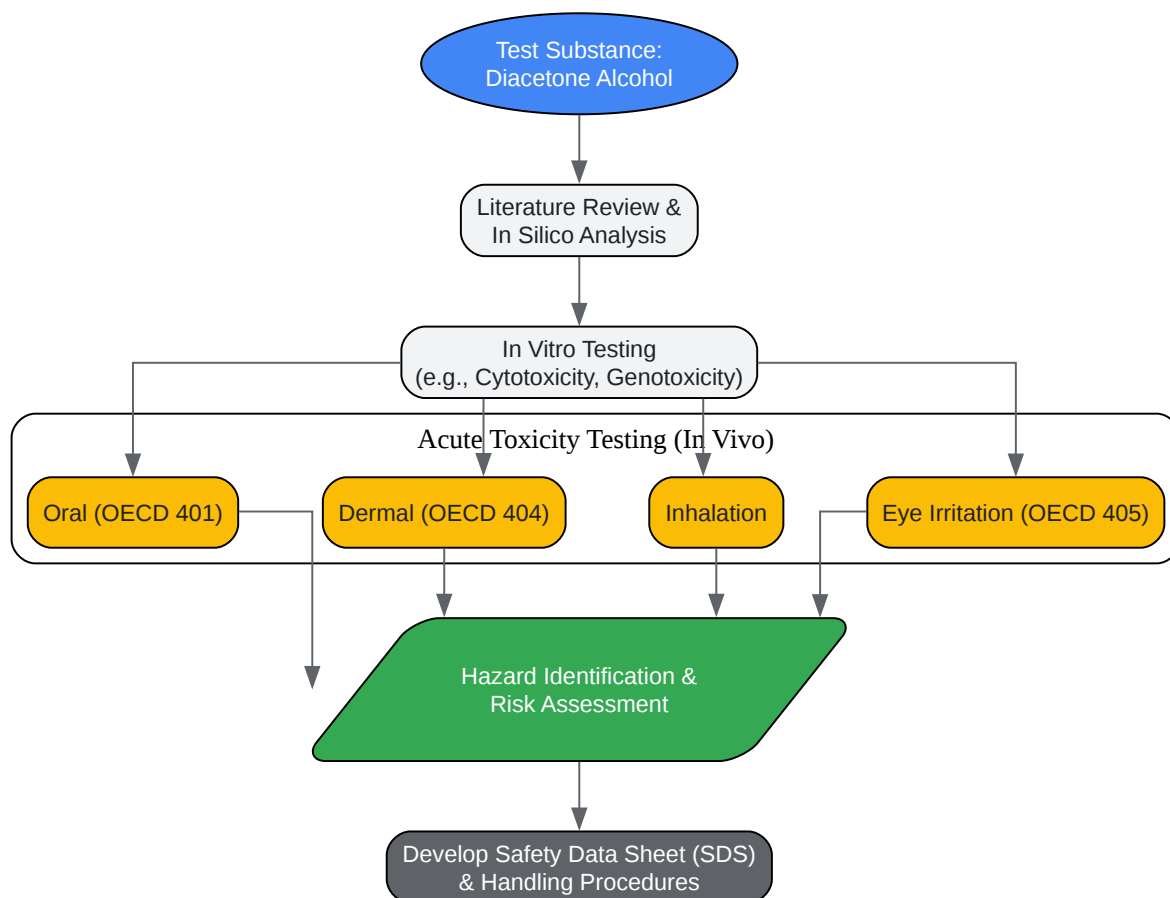
Caption: Workflow for the safe handling of **diacetone alcohol** in the laboratory.





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Caption: Emergency response workflow for a **diacetone alcohol** spill.



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Caption: General workflow for assessing the toxicity of a chemical substance.

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